

# Diethyl sebacate CAS number 110-40-7 technical data

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## Compound of Interest

Compound Name: Diethyl Sebacate

Cat. No.: B1670062

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An In-depth Technical Guide to **Diethyl Sebacate** (CAS No. 110-40-7)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diethyl Sebacate** (CAS No. 110-40-7), a versatile diester with significant applications across the pharmaceutical, cosmetic, and polymer industries. This document details its chemical and physical properties, safety and toxicological data, and established experimental protocols for its synthesis and analysis.

## Chemical and Physical Properties

**Diethyl sebacate** is the diethyl ester of sebacic acid.<sup>[1]</sup> It presents as a colorless to pale yellow, oily liquid with a faint, pleasant, fruity odor.<sup>[1][2]</sup> It is miscible with alcohol, ether, and other organic solvents but is generally insoluble in water.<sup>[1][2]</sup>

Table 1: Chemical and Physical Properties of **Diethyl Sebacate**

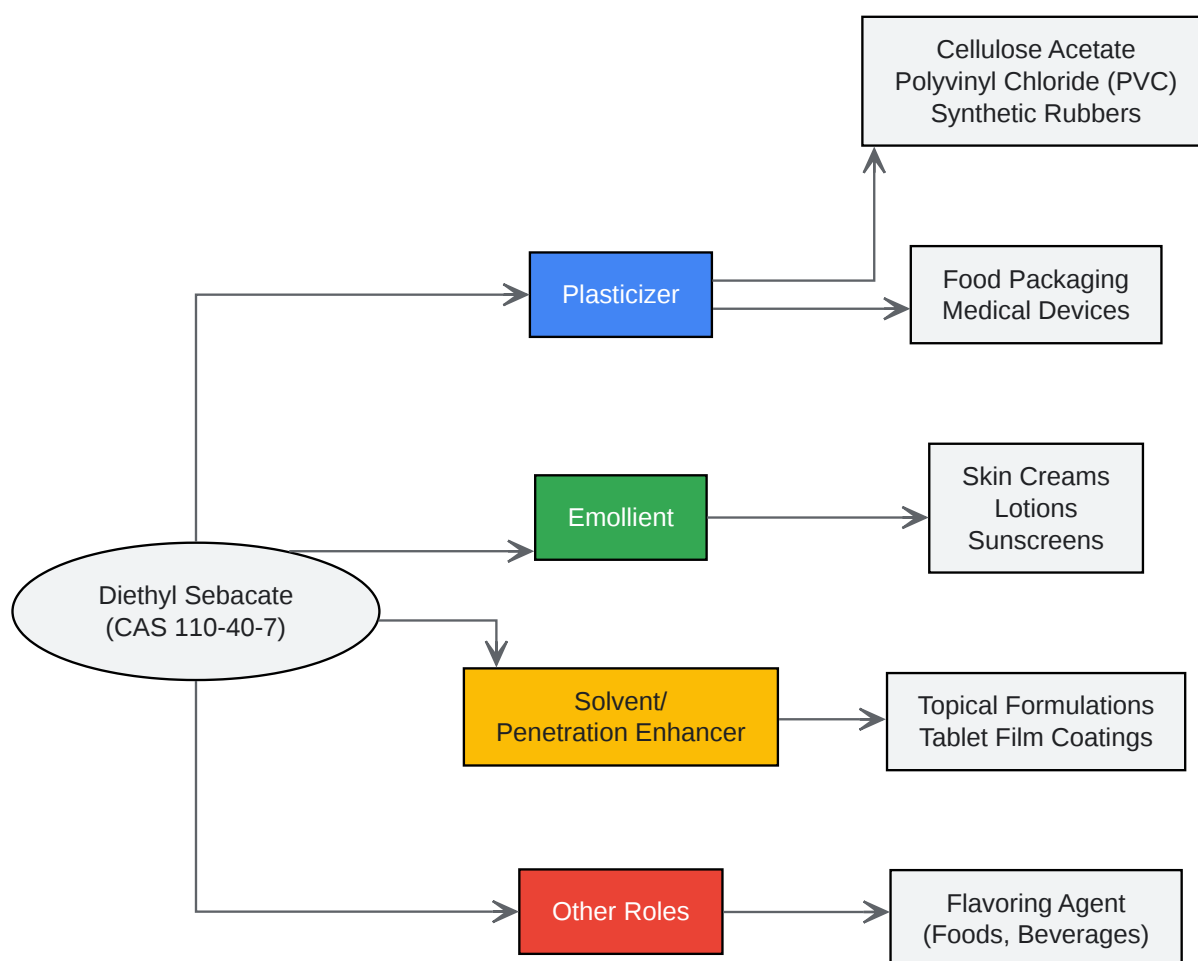
Property	Value	Reference(s)
IUPAC Name	diethyl decanedioate	[3]
Synonyms	Diethyl decanedioate, Sebacic acid diethyl ester, Ethyl sebacate	[2][3][4]
CAS Number	110-40-7	[5]
Molecular Formula	C <sub>14</sub> H <sub>26</sub> O <sub>4</sub>	[3][4]
Molecular Weight	258.35 g/mol	[3][4]
Appearance	Colorless to pale yellow clear liquid	[1][2][3]
Odor	Faint, winey-fruity, resembling quince and melon	[2][6]
Melting Point	1 - 5 °C	[2][3][6]
Boiling Point	302 - 312 °C at 760 mm Hg	[2][3]
Density	0.960–0.965 g/cm <sup>3</sup> at 25 °C	[2][6]
Refractive Index	1.435–1.438 at 20 °C	[6]
Flash Point	>110 °C (>230 °F)	[6][7]
Solubility	Insoluble in water; soluble in alcohol, ether, and organic solvents.	[1][2]

## Applications

**Diethyl sebacate** is a multifunctional ingredient valued for its properties as a plasticizer, emollient, solvent, and flavoring agent.

- **Pharmaceuticals:** It is used in topical medications and as a plasticizer for film coatings on tablets and granules.[1][8] Its ability to enhance the penetration of active ingredients makes it valuable in transdermal drug delivery systems.[1][6]

- **Cosmetics and Personal Care:** As an emollient, it softens and hydrates the skin, making it a common ingredient in creams, lotions, and sunscreens.[1][9] It also functions as a solvent, a masking agent for scents, and a film-forming agent.[1]
- **Plastics and Polymers:** It serves as a plasticizer for various polymers, including cellulose acetate, polyvinyl chloride (PVC), and synthetic rubbers.[1][8] It is particularly useful in plastics for food packaging and medical devices.[1]
- **Other Uses:** It is also employed as a lubricant in industrial applications and as a flavoring additive in non-alcoholic beverages and foods.[1]



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**Fig 1.** Key applications and functional roles of **Diethyl Sebacate**.

## Safety and Toxicology

**Diethyl sebacate** has low acute toxicity. However, it is classified as hazardous to the aquatic environment with long-lasting effects.<sup>[10][11]</sup> Standard safety precautions should be observed during handling.

Table 2: Safety and Toxicological Data of **Diethyl Sebacate**

Parameter	Data	Reference(s)
GHS Classification	Hazardous to the aquatic environment, long-term (Chronic), Category 2	[10][11]
Hazard Statement	H411: Toxic to aquatic life with long lasting effects	[10][11]
Precautionary Statement	P273: Avoid release to the environment	[10][11]
Acute Oral Toxicity	LD50 (Rat): 14,470 mg/kg	[7][11]
Skin Irritation	May cause skin irritation after prolonged or repeated exposure. A 4% solution showed no irritation in human studies.	[6][12]
Eye Irritation	May cause eye irritation.	[13]
Fire Hazard	Combustible. On combustion, may emit toxic fumes of carbon monoxide (CO).	[12]
Handling	Use with adequate ventilation. Avoid contact with eyes, skin, and clothing. Store in a cool, dry, tightly closed container.	[13][14]
Personal Protection	Wear safety goggles, and suitable gloves. In case of insufficient ventilation, wear suitable respiratory equipment.	[10]

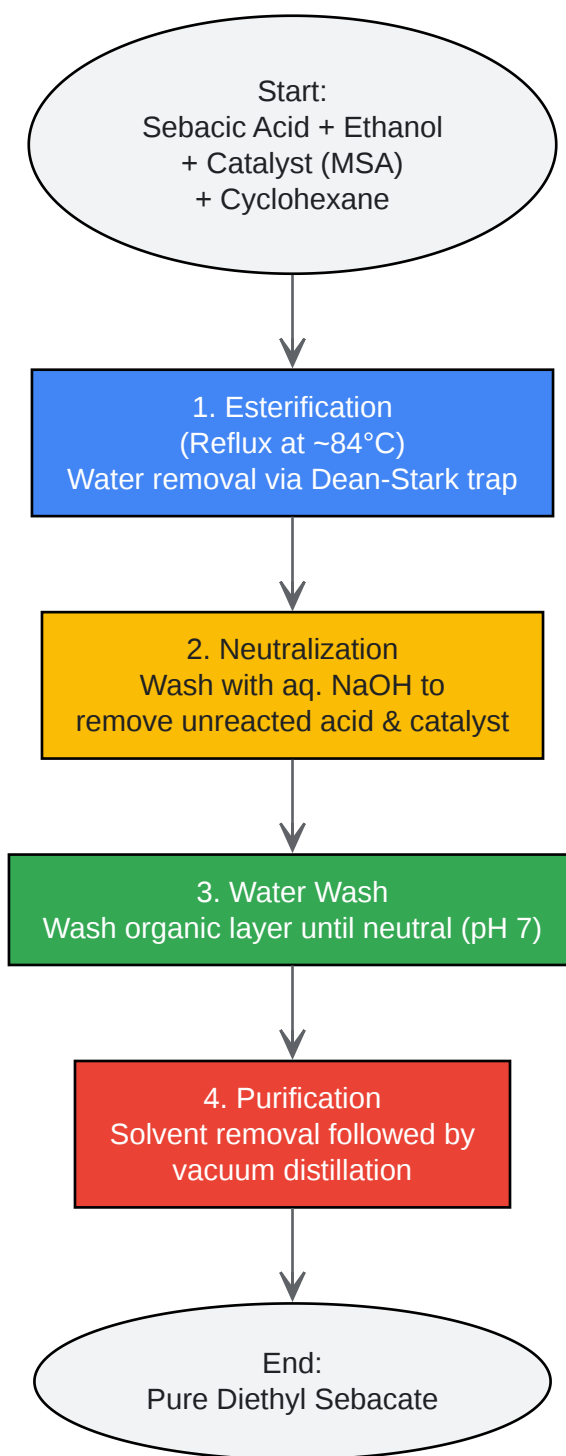
## Experimental Protocols

### Synthesis of Diethyl Sebacate via Fischer Esterification

This protocol is based on the acid-catalyzed esterification of sebacic acid with ethanol.<sup>[1][15]</sup> Methyl sulfonic acid is used as a catalyst and cyclohexane as a water-carrying agent to drive the reaction to completion.

#### Methodology:

- **Reactor Setup:** Equip a round-bottom flask with a magnetic stirrer, thermometer, Dean-Stark trap, and reflux condenser.
- **Charging Reactants:** To the flask, add cyclohexane (as a water-carrying agent), anhydrous ethanol, and a catalytic amount of methyl sulfonic acid.
- **Addition of Sebacic Acid:** While stirring (approx. 450-500 rpm), add sebacic acid to the mixture.
- **Esterification Reaction:** Heat the mixture to reflux (approx. 84 °C). Water produced during the reaction will be collected in the Dean-Stark trap.
- **Staged Ethanol Addition:** After an initial reflux period, cool the reaction to 50 °C, add a second portion of anhydrous ethanol, and resume reflux to ensure complete conversion of the sebacic acid.
- **Work-up and Neutralization:** Once the reaction is complete (indicated by no more water collecting), cool the mixture. Separate and remove the catalyst layer. Neutralize the remaining organic layer by washing with a 3-5% aqueous sodium hydroxide solution.
- **Washing:** Wash the organic layer with water until it is neutral (pH 7).
- **Purification:** Remove the solvent (cyclohexane) and unreacted ethanol under reduced pressure. Purify the resulting crude **diethyl sebacate** by vacuum distillation to obtain the final product.



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**Fig 2.** Workflow for the synthesis and purification of **Diethyl Sebacate**.

## Assay of Diethyl Sebacate by Gas Chromatography (GC)

This protocol outlines a quantitative analysis method to determine the purity of **Diethyl Sebacate**, adapted from the USP-NF monograph.[\[16\]](#)

Methodology:

- Instrumentation: A gas chromatograph equipped with a flame ionization detector (FID) is required.
- Internal Standard Solution: Prepare a solution of methyl heptadecanoate in n-heptane at a concentration of approximately 0.9 mg/mL.
- Standard Solution Preparation: Accurately weigh a quantity of USP **Diethyl Sebacate** Reference Standard (RS) and dissolve it in the Internal Standard Solution to achieve a known final concentration.
- Sample Solution Preparation: Prepare the **Diethyl Sebacate** sample to be analyzed in the same manner and at the same concentration as the Standard Solution, using the Internal Standard Solution as the diluent.
- Chromatographic Conditions:
  - Detector: Flame Ionization Detector (FID)
  - Detector Temperature: 300 °C
  - Carrier Gas: Helium[\[17\]](#)
  - Injection: 1 µL, split injection (e.g., 3:1 ratio)
  - Column and Temperature Program: Use a suitable capillary column and temperature program that provides adequate separation between the solvent, **diethyl sebacate**, and the internal standard.
- System Suitability:
  - Inject the Standard Solution and verify the system suitability requirements.



- Resolution: The resolution between the **diethyl sebacate** and methyl heptadecanoate peaks should be not less than 2.0.
- Relative Standard Deviation (RSD): The RSD for replicate injections, based on the ratio of the peak responses, should be not more than 2.0%.
- Analysis and Calculation:
  - Inject the Standard Solution and the Sample Solution into the chromatograph.
  - Record the peak areas for **diethyl sebacate** and the methyl heptadecanoate internal standard.
  - Calculate the percentage of  $C_{14}H_{26}O_4$  in the **Diethyl Sebacate** sample using the following formula:
    - $\text{Result (\%)} = (R_u / R_s) \times (C_s / C_u) \times 100$
    - Where:
      - $R_u$  is the peak response ratio of **diethyl sebacate** to the internal standard from the Sample Solution.
      - $R_s$  is the peak response ratio of **diethyl sebacate** to the internal standard from the Standard Solution.
      - $C_s$  is the concentration (mg/mL) of USP **Diethyl Sebacate** RS in the Standard Solution.
      - $C_u$  is the concentration (mg/mL) of **Diethyl Sebacate** in the Sample Solution.

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